

A Comparative Study: Palmitoyl Tetrapeptide-10 vs. Palmitoyl Tripeptide-1

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Compound of Interest

Compound Name: Palmitoyl tetrapeptide-10

Cat. No.: B3294414

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In the landscape of cosmetic science, signal peptides have emerged as pivotal ingredients in the quest for youthful and resilient skin. Among these, Palmitoyl Tripeptide-1 and **Palmitoyl Tetrapeptide-10** have garnered significant attention for their roles in modulating skin structure and function. This guide provides a detailed comparative analysis of these two peptides, offering insights into their mechanisms of action, efficacy, and the experimental basis for their purported benefits, tailored for researchers, scientists, and drug development professionals.

At a Glance: Key Differences

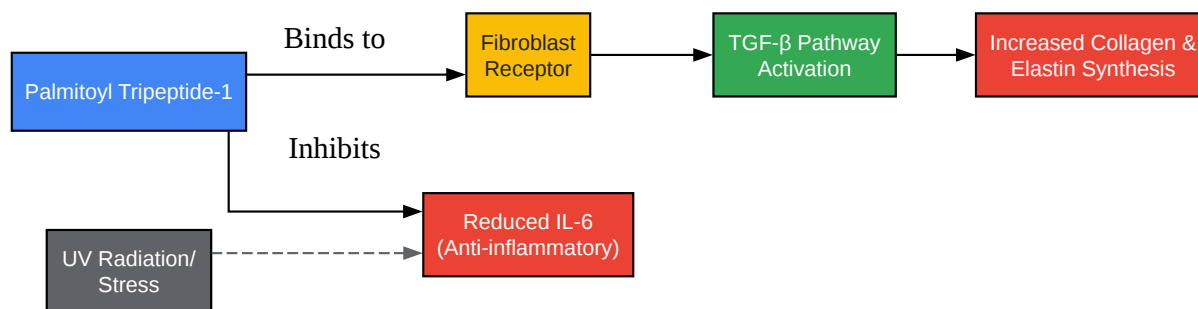
Feature	Palmitoyl Tripeptide-1 (Pal-GHK)	Palmitoyl Tetrapeptide-10
Primary Function	Stimulates collagen and elastin synthesis, reduces inflammation.	Enhances skin radiance and transparency, improves skin barrier function.
Key Biomarker	Transforming Growth Factor- β (TGF- β)	α -Crystallin, Filaggrin, Corneodesmosin
Amino Acid Sequence	Gly-His-Lys	Lys-Thr-Phe-Lys

Mechanism of Action: A Tale of Two Pathways

Palmitoyl Tripeptide-1: The Collagen Synthesizer

Palmitoyl Tripeptide-1, a fragment of the alpha chain of type I collagen, acts as a matrikine—a messenger peptide that signals to fibroblasts to synthesize extracellular matrix (ECM) components.[1][2] Its primary mechanism involves the stimulation of the Transforming Growth Factor- β (TGF- β) pathway.[3][4] Upon binding to its receptor on the fibroblast surface, it initiates a signaling cascade that leads to the increased production of collagen I, III, and IV, as well as fibronectin and glycosaminoglycans.[3][4] This ultimately results in improved skin firmness and a reduction in the appearance of wrinkles.

Furthermore, Palmitoyl Tripeptide-1 has demonstrated anti-inflammatory properties by reducing the secretion of interleukin-6 (IL-6), a pro-inflammatory cytokine, in response to stressors like UV radiation.[3]



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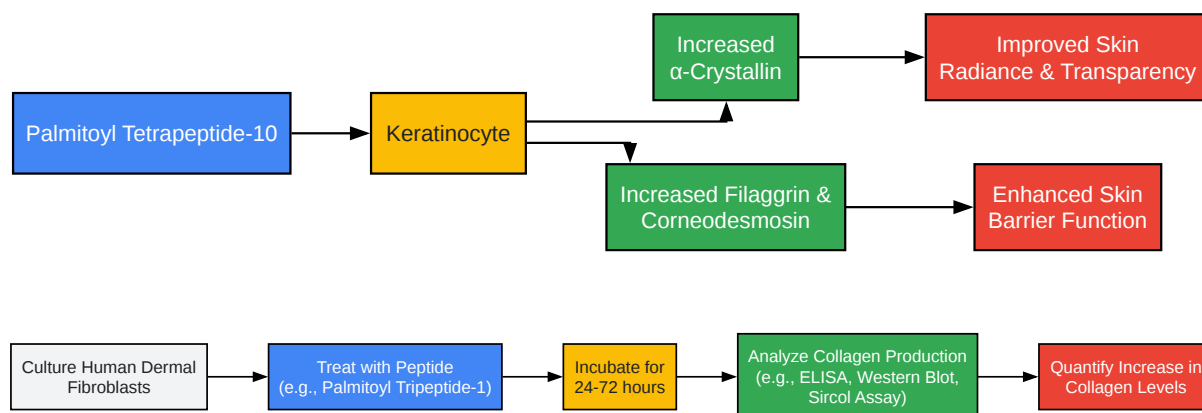
Signaling Pathway of Palmitoyl Tripeptide-1.

Palmitoyl Tetrapeptide-10: The Radiance Promoter

Palmitoyl Tetrapeptide-10 operates through a distinct mechanism focused on improving skin quality and appearance. Its primary role is to promote the expression of α -crystallin, a chaperone protein that helps maintain the transparency and clarity of the epidermis, contributing to a "glass skin" effect.[5][6][7] By ensuring the proper folding and preventing the aggregation of other proteins, α -crystallin helps to create a more uniform and radiant skin surface.[8]

In addition to its effect on skin radiance, **Palmitoyl Tetrapeptide-10** strengthens the skin's barrier function. It has been shown to increase the expression of corneodesmosin, a key protein for keratinocyte adhesion in the stratum corneum, and filaggrin, a protein essential for

the formation of the cornified envelope and the production of natural moisturizing factors (NMFs).[3] This leads to improved skin hydration and resilience against environmental stressors.[2][9]



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References

- 1. nbinnno.com [nbinnno.com]
- 2. maskad.co [maskad.co]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ptgenetika.com [ptgenetika.com]
- 5. cellexialabs.com [cellexialabs.com]
- 6. Crystalide™ | Palmitoyl Tetrapeptide-10 | Ingredient | Cosmetic Ingredients Guide [ci.guide]
- 7. experchem.com [experchem.com]
- 8. Il Peptide della Glass Skin: Palmitoyl Tetrapeptide-10 | Beautycology [beautycology.it]
- 9. nbinnno.com [nbinnno.com]

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